

A Comprehensive Technical Guide to 4-Bromo-2-fluoro-5-nitrophenol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Bromo-2-fluoro-5-nitrophenol

Cat. No.: B1289493

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4-Bromo-2-fluoro-5-nitrophenol**, a halogenated and nitrated phenol derivative. This document details its chemical identity, structural information, physicochemical properties, synthesis protocols, and potential applications based on available data, serving as a critical resource for professionals in chemical synthesis and drug discovery.

Chemical Identity and Structure

4-Bromo-2-fluoro-5-nitrophenol is a substituted aromatic compound with the International Union of Pure and Applied Chemistry (IUPAC) name **4-bromo-2-fluoro-5-nitrophenol**^{[1][2]}. Its chemical structure consists of a phenol ring substituted with a bromine atom at position 4, a fluorine atom at position 2, and a nitro group at position 5 relative to the hydroxyl group.

Molecular Structure:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. 4-Bromo-2-fluoro-5-nitrophenol | C₆H₃BrFNO₃ | CID 17976316 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 4-Bromo-2-fluoro-5-nitrophenol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1289493#4-bromo-2-fluoro-5-nitrophenol-iupac-name-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

